

A Comprehensive Technical Guide to the Thermal Stability of Pigment Orange 62

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PIGMENT ORANGE 62

Cat. No.: B1584295

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This technical guide provides an in-depth analysis of the thermal stability of **Pigment Orange 62** (C.I. 11775), a benzimidazolone monoazo pigment. Understanding the thermal characteristics of this pigment is crucial for its application in various high-temperature processes, including plastics, coatings, and printing inks. This document summarizes available quantitative data, details relevant experimental protocols, and illustrates the analytical workflow for thermal stability assessment.

Quantitative Thermal Stability Data

The thermal stability of **Pigment Orange 62** is influenced by the specific application, including the polymer matrix, processing time, and the presence of other additives. The following table summarizes the reported heat resistance values for **Pigment Orange 62**. It is important to note that these values are often determined by observing color changes after exposure to a specific temperature for a set duration, rather than by instrumental thermal analysis methods like Thermogravimetric Analysis (TGA) or Differential Scanning Calorimetry (DSC).

Parameter	Value (°C)	Test Method/Conditions	Source(s)
Heat Resistance	180	In PVC-P, 30 minutes exposure. Assessed using ISO 105-A03 grayscale for staining.	[1]
Heat Resistance	300	General value, specific test conditions not detailed.	[2]
Heat Stability (10 min)	180	Specific application not detailed.	[3]
Overspray Fastness Limit	>150	In stoving systems, especially with aggressive solvents.	[4]

Note: The variability in reported heat resistance highlights the importance of testing **Pigment Orange 62** under conditions that closely mimic its intended application. The 300°C value likely represents the upper limit in a non-demanding, short-duration scenario, while the 180°C value is a more conservative figure derived from a standardized test in a plasticized PVC medium. For applications requiring prolonged heat exposure or involving aggressive chemical environments, the thermal stability may be closer to the 150°C limit.

Experimental Protocols for Thermal Stability Assessment

A thorough evaluation of a pigment's thermal stability involves several standardized methods. These protocols provide a framework for consistent and comparable results.

Heat Resistance in a Stoving Medium (Based on ISO 787-21)

This method compares the heat stability of a test pigment to a standard sample within a stoving (curing) medium.

Objective: To assess color change after baking at elevated temperatures.

Methodology:

- Dispersion Preparation: Prepare separate dispersions of the **Pigment Orange 62** test sample and an agreed-upon standard sample in a suitable stoving medium (e.g., an alkyd-melamine resin system). The pigment concentration and dispersion method should be consistent for both samples.
- Film Application: Apply the pigment dispersions to separate, identical test panels (e.g., steel) to achieve a uniform wet film thickness.
- Curing:
 - Cure one strip of each panel at the minimum temperature required for full curing of the film. These serve as the reference panels.
 - Cure the remaining strips at progressively higher temperatures for a specified duration.
- Analysis: After allowing the panels to cool, visually compare the color of the panels baked at higher temperatures against the reference panels under standardized lighting conditions (diffuse daylight or artificial daylight). The color difference is assessed to determine the heat stability.

Thermogravimetric Analysis (TGA)

TGA is a fundamental thermal analysis technique that measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.^[5]

Objective: To determine the decomposition temperature and mass loss profile of **Pigment Orange 62**.

General Protocol:

- Sample Preparation: A small, precisely weighed sample of dry **Pigment Orange 62** powder (typically 5-10 mg) is placed in a TGA crucible (e.g., alumina or platinum).

- **Instrument Setup:** The crucible is placed in the TGA furnace. The analysis atmosphere is set (e.g., nitrogen for inert conditions or air for oxidative conditions) with a constant flow rate.
- **Heating Program:** The sample is heated at a constant rate (e.g., 10°C/min or 20°C/min) over a defined temperature range (e.g., from ambient to 600°C or higher).[6]
- **Data Acquisition:** The instrument continuously records the sample's mass as a function of temperature.
- **Data Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed to determine:
 - **Onset of Decomposition:** The temperature at which significant mass loss begins.
 - **Temperature of Maximum Decomposition Rate:** Identified from the peak of the derivative of the TGA curve (DTG curve).
 - **Percentage Mass Loss:** The total mass lost at different temperature intervals.
 - **Residual Mass:** The percentage of mass remaining at the end of the analysis.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to detect thermal transitions such as melting, crystallization, and glass transitions.

Objective: To identify phase transitions and potential exothermic or endothermic decomposition events in **Pigment Orange 62**.

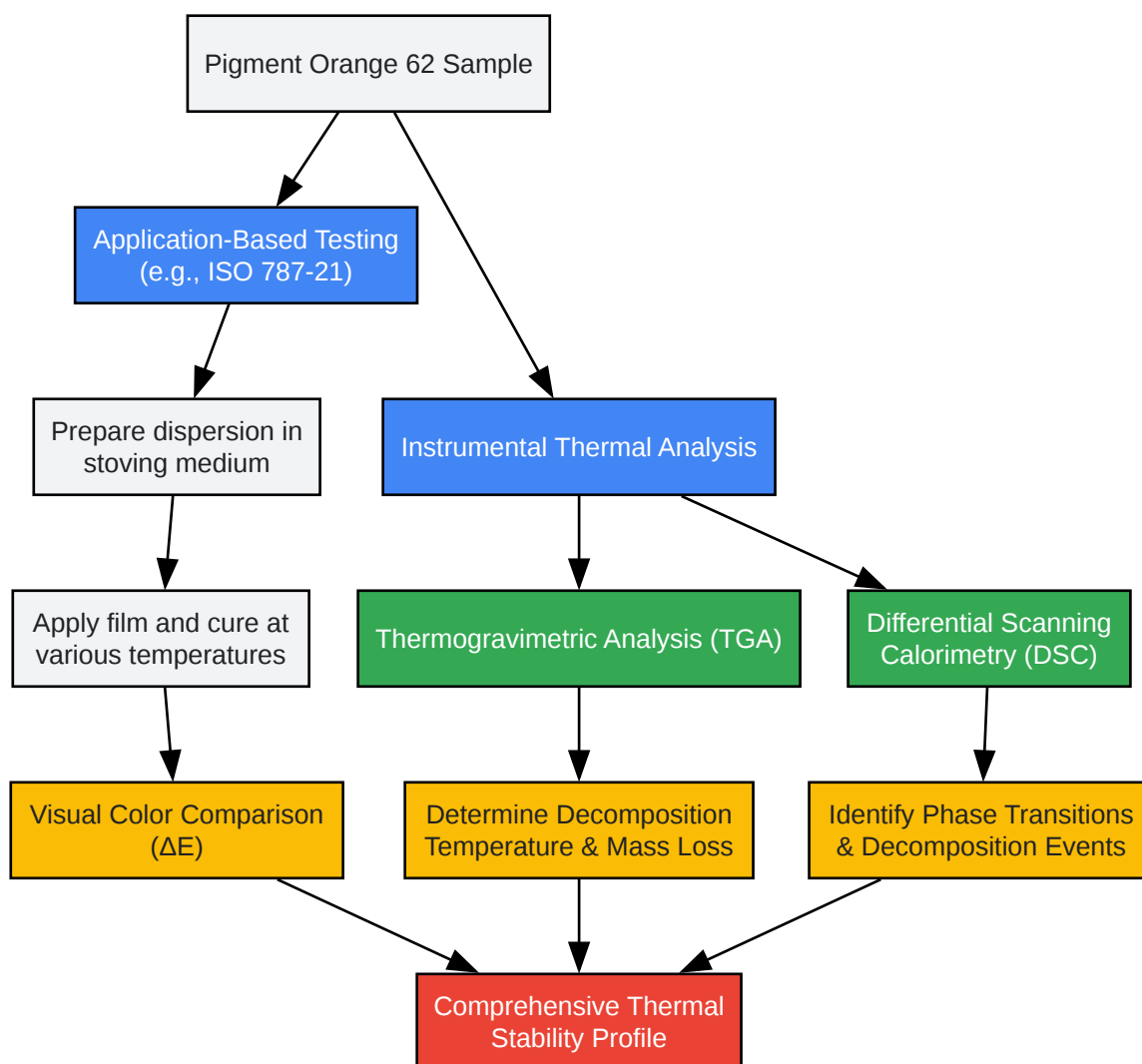
General Protocol:

- **Sample Preparation:** A small, weighed amount of **Pigment Orange 62** is hermetically sealed in a DSC pan (e.g., aluminum). An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell.
- **Heating Program:** The cell is heated at a controlled, linear rate (e.g., 10°C/min) through the temperature range of interest.

- Data Acquisition: The instrument records the differential heat flow required to maintain the sample and reference at the same temperature.
- Data Analysis: The DSC thermogram (heat flow vs. temperature) is analyzed for peaks indicating thermal events:
 - Endothermic Peaks: May indicate melting or other phase changes. For **Pigment Orange 62**, a melting point is not typically observed up to its decomposition temperature.^[7]
 - Exothermic Peaks: Can indicate crystallization, curing, or decomposition.

Visualizing the Thermal Analysis Workflow

The following diagram illustrates the logical workflow for a comprehensive thermal stability analysis of an organic pigment like **Pigment Orange 62**.



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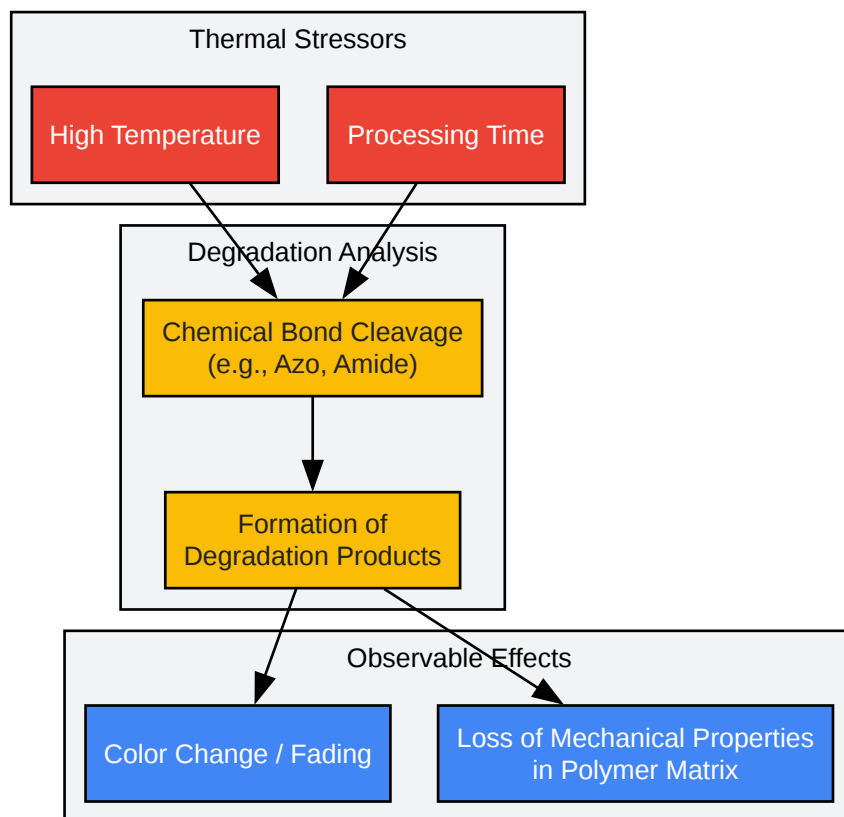
Workflow for Thermal Stability Analysis of **Pigment Orange 62**.

Signaling Pathways and Degradation Mechanisms

While specific high-temperature degradation pathways for **Pigment Orange 62** are not extensively detailed in publicly available literature, the thermal decomposition of organic pigments generally proceeds through the cleavage of the weakest chemical bonds in the molecule. For benzimidazolone azo pigments, this could involve the scission of the azo linkage (-N=N-) or fragmentation of the butanamide or benzimidazolone moieties. The presence of a nitro group on one of the aromatic rings may also influence the decomposition pathway.

Further research utilizing techniques such as Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS) would be necessary to elucidate the precise thermal degradation products and establish a detailed decomposition mechanism.

The following diagram illustrates a generalized logical relationship for assessing potential pigment degradation.



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Logical relationship of thermal stress to pigment degradation.

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- 5. The thermal stability of pigments refers to their ability to withstand high temperatures without undergoing significant changes in their chemical structure or physical properties. This characteristic is crucial for pigments used in various applications, such as coatings, plastics, and inks, where exposure to heat can occur during processing or end-use. A pigment with good thermal stability will maintain its color, consistency, and performance even when subjected to elevated temperatures, ensuring durability and longevity in the final product.- Yuhong Pigment-Organic Pigment R&D and Manufacturing [yhpigment.com]
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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Thermal Stability of Pigment Orange 62]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584295#pigment-orange-62-thermal-stability-analysis]

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